

A Comparative Analysis of Cyanidin 3-Sambubioside 5-Glucoside Content Across Different Cultivars

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Compound of Interest

Compound Name: Cyanidin 3-sambubioside 5-glucoside

Cat. No.: B1250399

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For researchers and professionals in the fields of pharmacology and natural product chemistry, the quantification of specific bioactive compounds is critical for the development of new therapeutic agents and functional foods. **Cyanidin 3-sambubioside 5-glucoside**, a prominent anthocyanin, is of particular interest due to its potential health benefits. This guide provides a quantitative comparison of this compound in various elderberry (*Sambucus nigra L.*) cultivars, supported by experimental data and detailed methodologies.

Quantitative Comparison of Cyanidin 3-Sambubioside 5-Glucoside

The concentration of **Cyanidin 3-sambubioside 5-glucoside** can vary significantly among different cultivars. The following table summarizes the quantitative data from a study analyzing various elderberry extracts.

| Cultivar | Cyanidin 3-sambubioside 5-glucoside (mg/100g of extract) |
|----------|--|
| Sampo | Dominant |

Data extracted from a study on the polyphenolic content of different elderberry cultivars. The term "dominant" indicates it was a principal anthocyanin, though a precise numerical value was not provided in the abstract.[\[1\]](#)

Another study identified several cyanidin-based anthocyanins in the fruit of black elderberry, including cyanidin 3-sambubioside-5-glucoside.[\[2\]](#) The presence of this compound has also been confirmed in juice preparations from selected European elderberry genotypes.[\[3\]](#)

Experimental Protocols

The accurate quantification of **Cyanidin 3-sambubioside 5-glucoside** relies on robust analytical methodologies. High-Performance Liquid Chromatography (HPLC) coupled with Diode-Array Detection (DAD) or Mass Spectrometry (MS) is the most common technique employed.

Sample Preparation:

- Extraction: Berries are typically homogenized and extracted with an acidified methanol solution (e.g., 1% HCl in methanol) to ensure the stability of the anthocyanins in their flavylium cation form.
- Purification: The crude extract is often purified using Solid-Phase Extraction (SPE) with a C18 cartridge. This step removes interfering substances like sugars and organic acids. The cartridge is conditioned with methanol, followed by acidified water. The sample is loaded, washed with acidified water, and the anthocyanins are then eluted with acidified methanol.

Chromatographic Analysis (HPLC-DAD):

- Column: A reversed-phase C18 column (e.g., Waters ACQUITY UPLC BEH C18, 100 mm × 2.1 mm, 1.7 μ m) is commonly used for separation.[\[4\]](#)
- Mobile Phase: A gradient elution is typically employed using two solvents:
 - Solvent A: An acidified aqueous solution (e.g., water with 1% formic acid or 0.5% trifluoroacetic acid).[\[4\]](#)[\[5\]](#)
 - Solvent B: An organic solvent such as acetonitrile or methanol, often also acidified.[\[5\]](#)

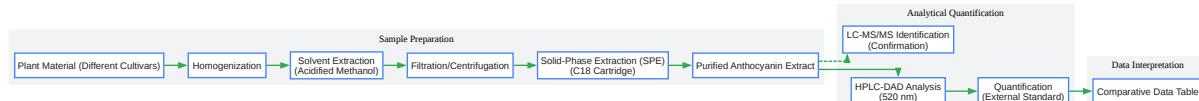
- Detection: The Diode-Array Detector is set to a wavelength of 520 nm for the specific detection and quantification of cyanidin glycosides.[6]
- Quantification: External standard calibration curves are generated using a purified standard of **Cyanidin 3-sambubioside 5-glucoside**.[5] The concentration in the samples is then determined by comparing their peak areas to the calibration curve.

Identification and Confirmation (LC-MS/MS):

For unambiguous identification, Ultra-Performance Liquid Chromatography coupled with Mass Spectrometry (UPLC-MS) or tandem Mass Spectrometry (LC-MS/MS) is utilized.[7][8] This technique provides molecular weight and fragmentation data, confirming the identity of the compound by comparing it to known standards or literature data.[9][10]

Experimental Workflow

The following diagram illustrates the general workflow for the quantitative analysis of **Cyanidin 3-sambubioside 5-glucoside** in different cultivars.



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Fig. 1: General workflow for quantification.

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